

Stability and Decomposition of 1-Iodo-2-methoxyethane: An In-depth Technical Guide

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Compound of Interest

Compound Name: **1-Iodo-2-methoxyethane**

Cat. No.: **B1294300**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and decomposition of **1-iodo-2-methoxyethane**. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide synthesizes information based on the general chemical properties of iodoalkanes and ethers, alongside established methodologies for stability testing. The information herein is intended to serve as a foundational resource for researchers and professionals working with this reagent.

Physicochemical Properties

1-Iodo-2-methoxyethane is a colorless to light yellow liquid utilized as a reagent in organic synthesis.^{[1][2][3]} Key physical and chemical properties are summarized in Table 1. Its structure, featuring a reactive carbon-iodine bond and an ether linkage, dictates its stability profile. The compound is noted to be sensitive to heat and light, necessitating storage in a cool, dark place under an inert atmosphere.^{[2][4]}

Table 1: Physicochemical Properties of **1-Iodo-2-methoxyethane**

Property	Value	Reference
Molecular Formula	C ₃ H ₇ IO	[5]
Molecular Weight	185.99 g/mol	[5]
Appearance	Colorless to light yellow liquid	[1][2][3]
Boiling Point	138 °C	[2]
Flash Point	35 °C	[2]
Specific Gravity (20/20)	1.83	[2]
Storage Conditions	Refrigerated (0-10°C), under inert gas	[2]
Sensitivities	Air and Heat Sensitive	[2]

Stability Profile and Decomposition Pathways

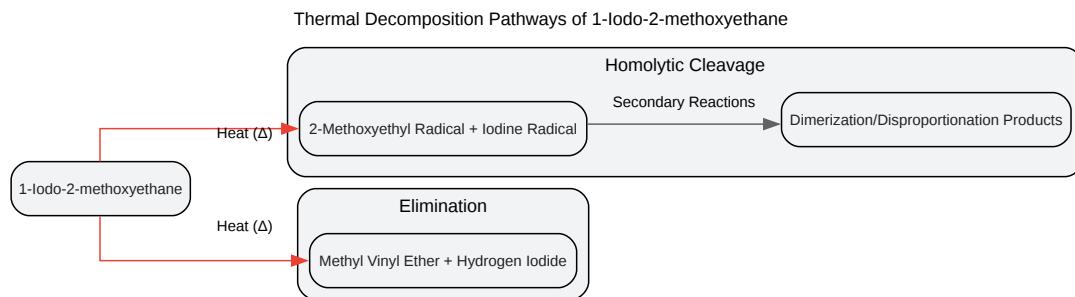
The stability of **1-iodo-2-methoxyethane** is primarily influenced by its susceptibility to cleavage of the carbon-iodine bond and reactions involving the ether functional group. Decomposition can be initiated by thermal stress, light exposure, hydrolysis, and oxidation.

Thermal Stability and Decomposition

Iodoalkanes are generally the least thermally stable of the haloalkanes due to the relatively weak carbon-iodine bond. Upon heating, **1-iodo-2-methoxyethane** is expected to undergo decomposition primarily through two pathways: homolytic cleavage of the C-I bond and elimination of hydrogen iodide.

- Homolytic Cleavage: This pathway involves the breaking of the carbon-iodine bond to form a 2-methoxyethyl radical and an iodine radical. The resulting radicals can then participate in a variety of secondary reactions, including dimerization, disproportionation, and reaction with the parent compound or solvent.
- Elimination Reaction: In a concerted or stepwise manner, hydrogen iodide (HI) can be eliminated from the molecule to yield methyl vinyl ether.

The expected major and minor products of thermal decomposition are listed in Table 2.

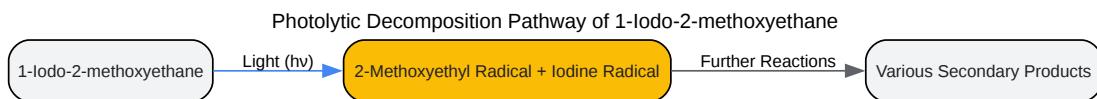


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Thermal Decomposition Pathways

Photolytic Stability and Decomposition

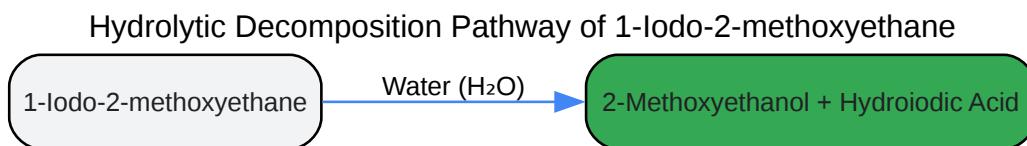
Exposure to light, particularly in the ultraviolet range, can provide the energy required to induce homolytic cleavage of the carbon-iodine bond, which is the most probable pathway for photodegradation. This process generates the same radical intermediates as thermal decomposition, leading to a similar profile of degradation products.



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Hydrolytic Stability and Decomposition

In the presence of water, **1-iodo-2-methoxyethane** can undergo hydrolysis, although this process is generally slow for alkyl halides at neutral pH. The reaction is a nucleophilic substitution where a water molecule displaces the iodide ion, leading to the formation of 2-methoxyethanol and hydroiodic acid. The rate of hydrolysis can be significantly influenced by pH and temperature.

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Oxidative Stability

The presence of oxidizing agents can also lead to the degradation of **1-iodo-2-methoxyethane**. The ether linkage is susceptible to oxidation, which can lead to the formation of various oxidation products, including aldehydes, carboxylic acids, and peroxides. The iodine atom can also be oxidized to higher oxidation states.

Table 2: Potential Decomposition Products of **1-Iodo-2-methoxyethane**

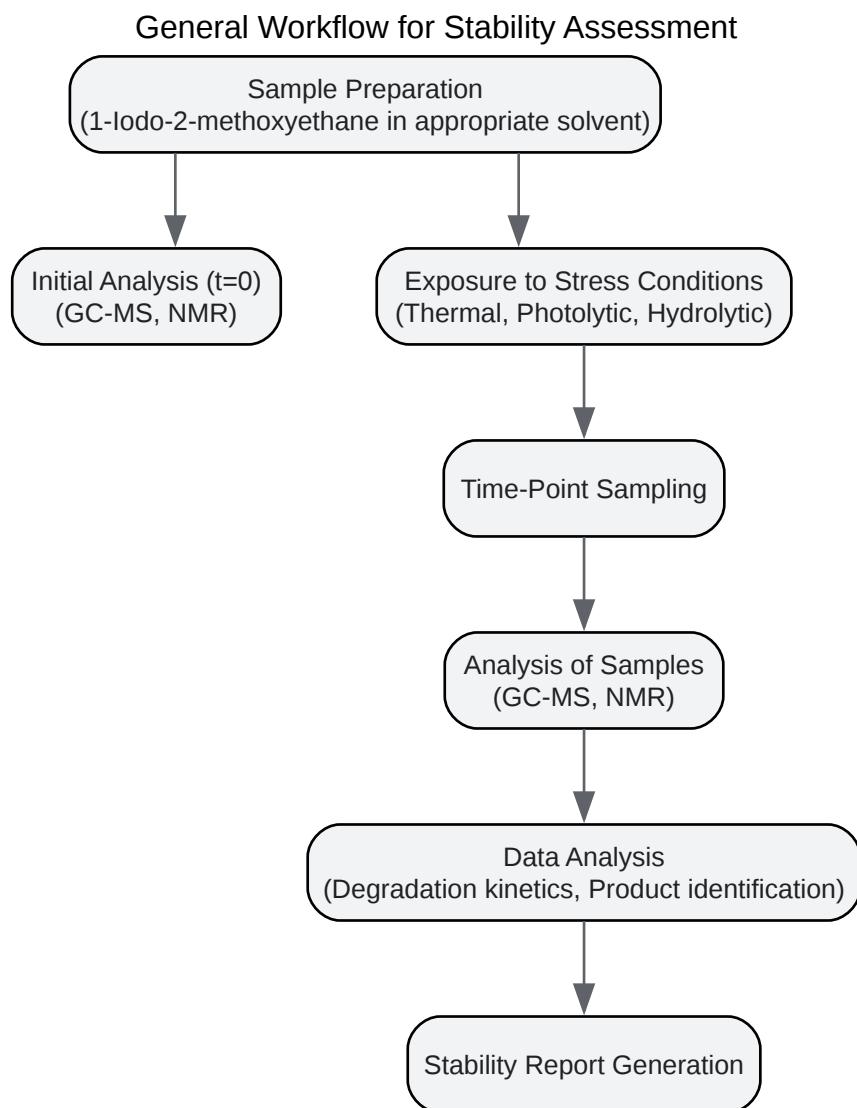
Decomposition Pathway	Major Products	Minor Products
Thermal	Methyl vinyl ether, Hydrogen iodide	1,4-Dimethoxybutane, Methoxyethane, Ethylene
Photolytic	1,4-Dimethoxybutane, Methoxyethane, Ethylene	Iodine, various radical recombination products
Hydrolytic	2-Methoxyethanol, Hydroiodic acid	-
Oxidative	Methoxyacetaldehyde, Methoxyacetic acid	Formaldehyde, Formic acid, Peroxides

Experimental Protocols for Stability Assessment

The following are detailed, generalized protocols for assessing the stability of **1-iodo-2-methoxyethane**. These protocols are based on standard methodologies for stability testing of chemical compounds and should be adapted based on specific laboratory capabilities and safety procedures.

General Experimental Workflow

The assessment of stability typically follows a structured workflow, from sample preparation to data analysis and interpretation.



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General Experimental Workflow

Protocol for Thermal Stability Assessment

Objective: To evaluate the stability of **1-iodo-2-methoxyethane** under elevated temperature conditions.

Materials:

- **1-iodo-2-methoxyethane**

- High-purity, inert solvent (e.g., dodecane, diphenyl ether)
- Inert gas (e.g., nitrogen, argon)
- Sealed reaction vials or ampules
- Thermostatically controlled oven or heating block
- GC-MS system with a suitable capillary column (e.g., DB-5ms or equivalent)
- NMR spectrometer

Procedure:

- Sample Preparation: Prepare a solution of **1-iodo-2-methoxyethane** in the chosen inert solvent at a known concentration (e.g., 1 mg/mL).
- Inerting: Purge the solution with an inert gas for 15-20 minutes to remove dissolved oxygen.
- Aliquoting: Dispense the solution into several reaction vials or ampules under an inert atmosphere and seal them.
- Initial Analysis (t=0): Analyze one of the prepared samples immediately using GC-MS and NMR to determine the initial purity and composition.
- Thermal Stress: Place the remaining sealed samples in an oven or heating block set to the desired temperatures (e.g., 40°C, 60°C, 80°C).
- Time-Point Sampling: At predetermined time intervals (e.g., 24, 48, 72, 168 hours), remove one sample from each temperature condition.
- Sample Analysis: Allow the samples to cool to room temperature. Analyze each sample by GC-MS to quantify the remaining **1-iodo-2-methoxyethane** and identify any degradation products. NMR analysis can be used to provide structural information on the degradation products.

- Data Analysis: Plot the concentration of **1-iodo-2-methoxyethane** as a function of time for each temperature. Determine the degradation rate constants and, if possible, calculate the Arrhenius parameters to predict stability at other temperatures.

Protocol for Photostability Assessment

Objective: To determine the stability of **1-iodo-2-methoxyethane** upon exposure to light.

Materials:

- **1-iodo-2-methoxyethane**
- UV-transparent solvent (e.g., acetonitrile, cyclohexane)
- Quartz reaction vials or cuvettes
- Photostability chamber with a calibrated light source (e.g., xenon lamp with filters to simulate sunlight)
- Control samples wrapped in aluminum foil
- GC-MS system
- NMR spectrometer

Procedure:

- Sample Preparation: Prepare a solution of **1-iodo-2-methoxyethane** in the chosen UV-transparent solvent at a known concentration.
- Aliquoting: Fill several quartz vials with the solution. Wrap a subset of these vials completely in aluminum foil to serve as dark controls.
- Initial Analysis (t=0): Analyze a sample of the solution before exposure to light.
- Light Exposure: Place the unwrapped and wrapped (control) vials in the photostability chamber. Expose them to a controlled light intensity for a specified duration.

- Time-Point Sampling: At various time points, remove a set of exposed and control samples from the chamber.
- Sample Analysis: Analyze the samples by GC-MS and NMR to determine the extent of degradation and identify photoproducts.
- Data Analysis: Compare the results from the exposed samples with the dark controls to isolate the effect of light on decomposition.

Protocol for Hydrolytic Stability Assessment

Objective: To assess the stability of **1-iodo-2-methoxyethane** in aqueous environments at different pH values.

Materials:

- **1-iodo-2-methoxyethane**
- Buffered aqueous solutions at various pH levels (e.g., pH 4, 7, and 9)
- Co-solvent if necessary to ensure solubility (e.g., acetonitrile)
- Sealed vials
- Thermostatically controlled water bath or incubator
- GC-MS system with a suitable extraction procedure
- NMR spectrometer

Procedure:

- Sample Preparation: Prepare solutions of **1-iodo-2-methoxyethane** in the buffered aqueous solutions at a known concentration. A small amount of co-solvent may be used if the compound is not sufficiently soluble in water.
- Aliquoting and Sealing: Dispense the solutions into vials and seal them.

- Initial Analysis (t=0): Analyze an initial sample from each pH condition. This may require extraction of the analyte into an organic solvent prior to GC-MS analysis.
- Incubation: Place the vials in a constant temperature environment (e.g., 25°C or an elevated temperature to accelerate degradation).
- Time-Point Sampling: At regular intervals, remove samples from each pH condition.
- Sample Preparation for Analysis: For each sample, perform a liquid-liquid extraction to transfer the **1-iodo-2-methoxyethane** and any organic-soluble degradation products into a suitable organic solvent (e.g., dichloromethane, ethyl acetate).
- Sample Analysis: Analyze the organic extracts by GC-MS and NMR.
- Data Analysis: Determine the rate of hydrolysis at each pH by monitoring the disappearance of the parent compound.

Conclusion

1-Iodo-2-methoxyethane is a valuable synthetic reagent whose utility is tempered by its inherent instability, particularly towards heat and light. A thorough understanding of its decomposition pathways is crucial for its proper handling, storage, and application in chemical synthesis. While specific quantitative stability data for this compound is not extensively documented, the general principles of iodoalkane and ether chemistry, coupled with the experimental protocols outlined in this guide, provide a robust framework for its stability assessment. Researchers and drug development professionals should exercise caution, implementing appropriate storage and handling procedures to ensure the integrity of this reagent and the reliability of their experimental outcomes.

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